

Essential Safety and Operational Guide for Handling 4,4'-Dichlorobenzhydrol

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Compound of Interest

Compound Name: 4,4'-Dichlorobenzhydrol

Cat. No.: B164927

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **4,4'-Dichlorobenzhydrol**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

4,4'-Dichlorobenzhydrol presents several hazards that necessitate the use of appropriate personal protective equipment. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2]}

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required in situations with a higher risk of splashing.	Conforming to EN 166 (EU) or OSHA's eye and face protection regulations in 29 CFR 1910.133.[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Protective clothing, such as a lab coat or coveralls, to prevent skin exposure.[3][4]	Protective gloves should be worn to prevent skin exposure. [3] Appropriate protective clothing is necessary to prevent skin contact.[3]
Respiratory Protection	A dust respirator or a full-face respirator should be used, especially if dust or aerosols are generated or if exposure limits are exceeded.[4]	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[3]
Footwear	Protective boots may be necessary depending on the scale of handling.	N/A

Operational Plan for Safe Handling

A systematic approach to handling **4,4'-Dichlorobenzhydrol** is crucial to minimize exposure and ensure a safe working environment.

Step 1: Engineering Controls and Preparation

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors.[3]
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[3]
- Keep the container of **4,4'-Dichlorobenzhydrol** tightly closed when not in use.[3][4]

Step 2: Handling Procedures

- Avoid generating dust when handling the solid material.[\[3\]](#)[\[4\]](#)
- Do not breathe dust, vapor, mist, or gas.[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[4\]](#)
- Wash hands and face thoroughly after handling the chemical.[\[4\]](#)

Step 3: Storage

- Store in a cool, dark, and dry place.[\[4\]](#)
- Keep the container tightly closed.[\[3\]](#)[\[4\]](#)
- Store away from incompatible materials, such as oxidizing agents.[\[4\]](#)

Emergency and First-Aid Procedures

Table 2: First-Aid Measures

Exposure Route	First-Aid Instructions
Inhalation	Remove the victim to fresh air and keep them at rest in a comfortable breathing position. Seek medical advice if you feel unwell.[4]
Skin Contact	Immediately remove all contaminated clothing. Gently wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, seek medical advice.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice.
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek medical attention.[3]

In case of a spill, keep people away and upwind of the spill/leak. Prevent the product from entering drains. Sweep the dust to collect it into an airtight container for disposal.[4]

Disposal Plan

The disposal of **4,4'-Dichlorobenzhydrol** and its containers must be handled by qualified personnel knowledgeable in all applicable regulations.

- Unused Product: Disposal must comply with all federal, state, and local regulations.[4] The product should not be allowed to enter the environment, drains, waterways, or soil.[4]
- Containers: Dispose of as unused product. Do not re-use empty containers.[4]

Quantitative Data

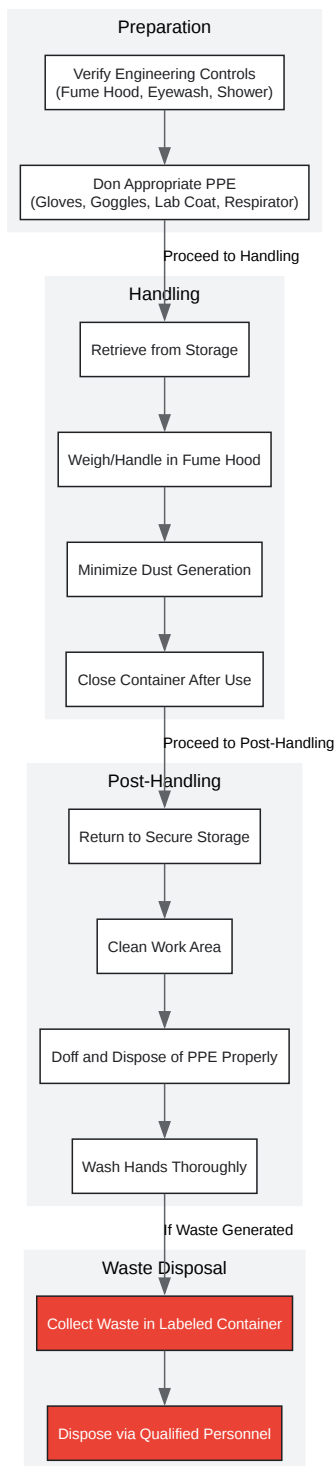
Table 3: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₃ H ₁₀ Cl ₂ O[5]
Molecular Weight	253.12 g/mol [1][5]
Appearance	White crystalline powder[3]
Melting Point	58 - 62 °C / 136.4 - 143.6 °F[6]
Occupational Exposure Limits (PEL/TLV)	No data available.[1]

Experimental Workflow Visualization

The following diagram illustrates the standard operating procedure for the safe handling of **4,4'-Dichlorobenzhydrol**.

Safe Handling Workflow for 4,4'-Dichlorobenzhydrol

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **4,4'-Dichlorobenzhydrol**.

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